

# Tetradecamethylhexasiloxane: Application Notes and Protocols in Material Science

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## Compound of Interest

Compound Name: Tetradecamethylhexasiloxane

Cat. No.: B090760

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## Introduction

**Tetradecamethylhexasiloxane** (CAS No. 107-52-8), a linear siloxane compound, offers a unique combination of properties that make it a valuable material in various scientific and industrial applications. Its chemical structure, characterized by a backbone of repeating silicon-oxygen units with methyl side groups, imparts excellent thermal stability, chemical resistance, and hydrophobicity.<sup>[1]</sup> These characteristics, coupled with its low surface tension and high flexibility, make it a versatile component in the formulation of advanced materials.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the use of **Tetradecamethylhexasiloxane** in material science, with a focus on its roles in silicone elastomer formulations, as a dielectric fluid, and in the creation of hydrophobic surfaces.

## Physical and Chemical Properties

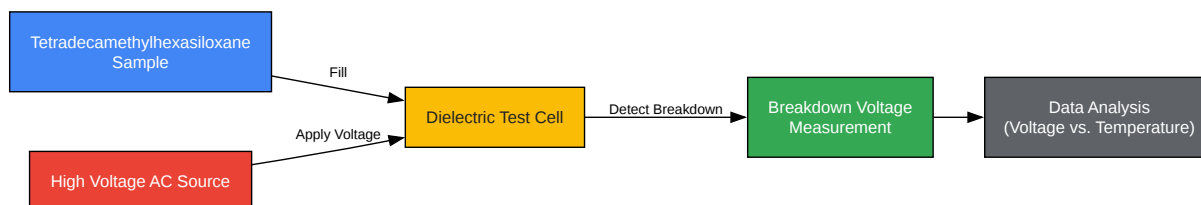
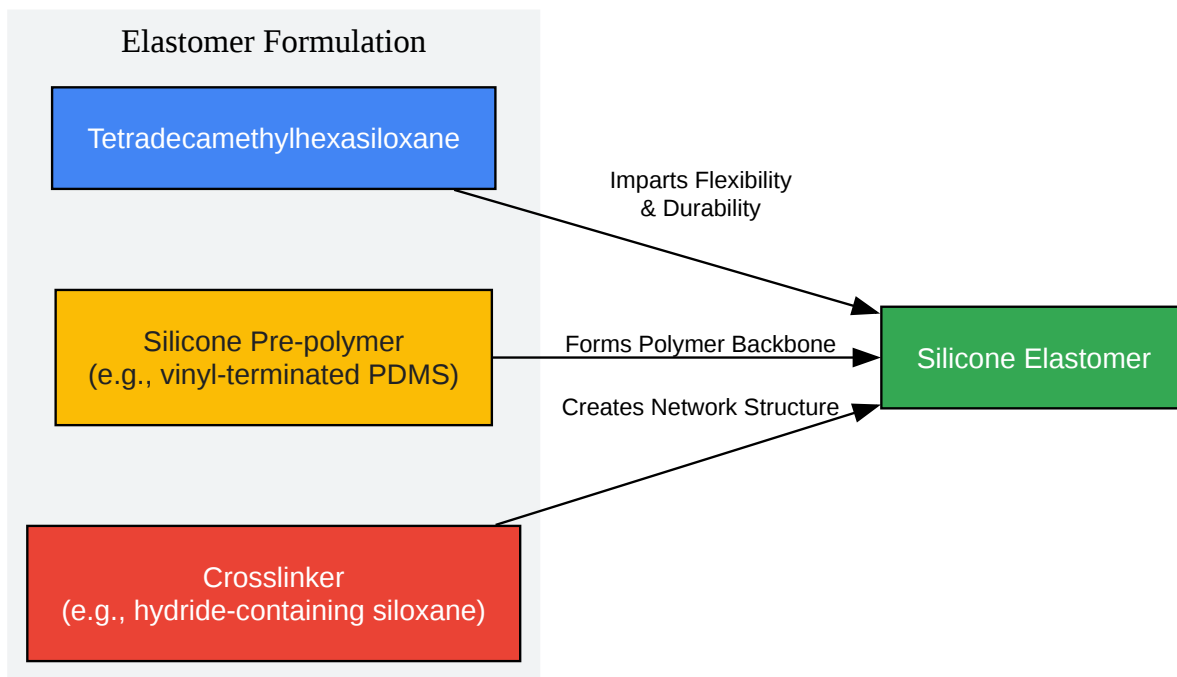
A summary of the key physical and chemical properties of **Tetradecamethylhexasiloxane** is presented in the table below. This data is essential for understanding its behavior in various applications and for designing experimental procedures.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>42</sub> O <sub>5</sub> Si <sub>6</sub>	[1]
Molecular Weight	459.0 g/mol	[1]
Appearance	Colorless clear liquid	[1]
Melting Point	-59 °C	[1]
Boiling Point	142 °C @ 20 mmHg	[1]
Density	0.89 g/mL	[1]
Refractive Index	n <sub>20D</sub> 1.40	[1]
Solubility	Soluble in benzene and low molecular weight hydrocarbons; slightly soluble in alcohol.	[2]

## Application 1: Component in Silicone Elastomer Formulations

**Tetradecamethylhexasiloxane** is utilized in the development of silicone elastomers and foams, where it contributes to enhanced flexibility and durability.[1] While specific formulations are often proprietary, its role is generally as a chain extender or a plasticizer, modifying the mechanical properties of the final elastomer.

## Logical Relationship: Role in Silicone Elastomers



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## References

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- 2. TETRADECAMETHYLHEXASILOXANE | 107-52-8 [chemicalbook.com]
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